

# A Comprehensive Technical Guide to 2,3,4,5,6-Pentafluorobiphenyl

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## Compound of Interest

Compound Name: **2,3,4,5,6-Pentafluorobiphenyl**

Cat. No.: **B165447**

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This technical guide provides an in-depth overview of the core physicochemical properties and synthetic methodologies for **2,3,4,5,6-Pentafluorobiphenyl**, a significant fluorinated aromatic compound. The information is tailored for researchers, scientists, and professionals engaged in drug development and materials science, offering detailed experimental protocols and structured data for practical application.

## Core Physicochemical Data

The fundamental molecular properties of **2,3,4,5,6-Pentafluorobiphenyl** are summarized in the table below, providing a clear reference for its molecular formula and weight.

Property	Value	Citations
Molecular Formula	C <sub>12</sub> H <sub>5</sub> F <sub>5</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	244.16 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	784-14-5	<a href="#">[2]</a>

## Synthesis of 2,3,4,5,6-Pentafluorobiphenyl via Suzuki-Miyaura Coupling

A prevalent and effective method for the synthesis of **2,3,4,5,6-Pentafluorobiphenyl** is the Suzuki-Miyaura cross-coupling reaction. This reaction facilitates the formation of a carbon-

carbon bond between a boronic acid and an organohalide, catalyzed by a palladium complex.

## Experimental Protocol

The following protocol details the synthesis of 2,3,4,5,6-pentafluoro-1,1'-biphenyl from pentafluorophenylboronic acid and phenyl iodide or bromide.[3]

### Materials:

- Pentafluorophenylboronic acid ( $C_6F_5B(OH)_2$ )
- Phenyl iodide or Phenyl bromide
- Palladium catalyst: Tetrakis(triphenylphosphine)palladium(0) ( $Pd(PPh_3)_4$ ) or Tris(dibenzylideneacetone)dipalladium(0) ( $Pd_2(dba)_3$ ) with Tri-tert-butylphosphine ( $P(t-Bu)_3$ )
- Base: Cesium Fluoride ( $CsF$ )
- Additive: Silver(I) Oxide ( $Ag_2O$ )
- Solvent: Dimethoxyethane (DME) or N,N-Dimethylformamide (DMF)

### Procedure:

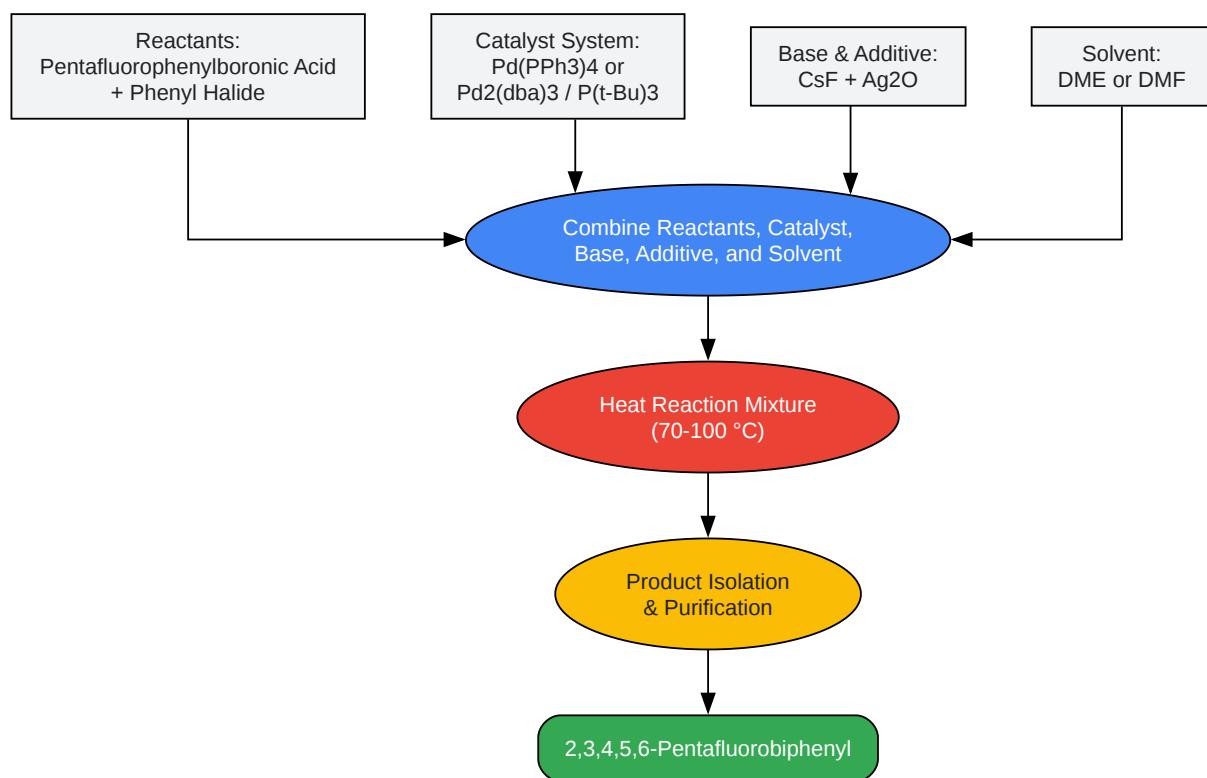
- To a reaction vessel, add pentafluorophenylboronic acid, phenyl iodide (or bromide), cesium fluoride, and silver(I) oxide.
- Add the palladium catalyst system. For phenyl iodide,  $Pd(PPh_3)_4$  can be used. For phenyl bromide, a combination of  $Pd_2(dba)_3$  and  $P(t-Bu)_3$  is effective.[4]
- Add the appropriate solvent (DME for the  $Pd(PPh_3)_4$  system, DMF for the  $Pd_2(dba)_3/P(t-Bu)_3$  system).
- The reaction mixture is then heated. For the reaction with phenyl iodide in DME, a temperature of 70°C is applied.[4] For phenyl bromide in DMF, the temperature is raised to 100°C.[4]
- The reaction is monitored for completion.

- Upon completion, the product, 2,3,4,5,6-pentafluoro-1,1'-biphenyl, is isolated and purified using standard techniques such as column chromatography.

This protocol has been shown to yield over 90% of the desired product.<sup>[3]</sup> The combination of cesium fluoride and silver(I) oxide is crucial for promoting the reaction, especially given that pentafluorophenylboronic acid is typically an inactive substrate under standard Suzuki-Miyaura conditions.<sup>[3][4]</sup>

## Synthesis Workflow

The following diagram illustrates the key steps in the Suzuki-Miyaura coupling reaction for the synthesis of **2,3,4,5,6-Pentafluorobiphenyl**.



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## References

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